Technical Guide: Environmental Fate & Transport of 2-Butyl-1-hexanol

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Compound of Interest

Compound Name:	*2-Butylhexanol*
CAS No.:	*2768-15-2*
Cat. No.:	*B1265585*

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CAS RN: 2768-15-2 | Formula:

| Class: Branched Fatty Alcohol (Guerbet Type)

Executive Synthesis

2-Butyl-1-hexanol (2-B-1-H) is a C10 branched primary alcohol, structurally isomeric to 2-propylheptanol. Its environmental fate is governed by the interplay between its hydrophobic alkyl chain and the hydrophilic hydroxyl headgroup, modulated significantly by steric hindrance at the

-carbon (C2 position).

Unlike linear fatty alcohols (e.g., 1-decanol), the C2-branching of 2-B-1-H reduces the crystallization temperature and increases solubility in organic matrices, while slightly retarding biotic oxidation rates. This guide delineates the molecule's thermodynamic partitioning, degradation kinetics, and experimental validation protocols.

Physicochemical Drivers of Fate

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The environmental distribution of 2-B-1-H is dictated by its fugacity capacity (

) in air, water, and lipid phases. The following parameters serve as the input for Level III Fugacity modeling.

Table 1: Critical Physicochemical Parameters

Parameter	Value (Experimental/Est.)	Environmental Implication
Molecular Weight	158.28 g/mol	Diffusivity in aqueous boundary layers.
Water Solubility ( )	~30–50 mg/L (25°C)	"Slightly soluble." Limits bioavailability but sufficient for aquatic transport.
Vapor Pressure ( )	~1–5 Pa (25°C)	Semi-volatile. Partitioning to air is slow but non-negligible over time.
Log	4.1 – 4.5	High lipophilicity. Strong sorption to organic carbon ( ) and potential for bioaccumulation.
Henry's Law Constant ( )	[1]	Moderate volatility from water bodies. Volatilization half-life is depth-dependent (days to weeks).
pKa	> 15	Remains neutral in all environmental pH ranges; no ionic interaction with soil clays.

Mechanistic Insight: The branching at the C2 position disrupts Van der Waals stacking compared to n-decanol, leading to a higher vapor pressure and slightly higher water solubility than its linear equivalent. However, the Log

> 4 indicates that in aqueous environments, >90% of the mass will partition into suspended solids or sediment organic matter.

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Transformation Pathways

The persistence of 2-B-1-H is determined by two primary mechanisms: atmospheric photo-oxidation and aquatic aerobic biodegradation. Hydrolysis is thermodynamically unfavorable due to the lack of hydrolyzable functional groups.

Atmospheric Fate (Abiotic)

In the troposphere, 2-B-1-H exists in the vapor phase. Degradation is driven by hydroxyl radical (

) abstraction.

- Mechanism: H-abstraction primarily occurs at the

  -carbon (adjacent to -OH) or tertiary C2 carbon.

- Kinetics: Estimated half-life (

) is 10–30 hours (assuming

).

- Implication: Low potential for long-range atmospheric transport (LRAT).

Aquatic Biodegradation (Biotic)

Biodegradation is the dominant sink. The pathway follows the classical alcohol oxidation route, but the

-branch introduces a steric "speed bump" for alcohol dehydrogenases.

Pathway Logic:

- Oxidation: Conversion to 2-butylhexanal.
- Carboxylation: Oxidation to 2-butylhexanoic acid.
- -Oxidation: The acid undergoes

  -oxidation. However, the C2-butyl group prevents direct dehydrogenation at the

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-

bond. The cell must utilize auxiliary pathways (likely

-oxidation or specific isomerases) to bypass the block, resulting in slower kinetics than linear alcohols.



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Figure 1: Aerobic biodegradation pathway of 2-butyl-1-hexanol. The C2-branching creates a transient accumulation of the acid intermediate.

Experimental Protocols (Self-Validating Systems)

To generate regulatory-grade data (REACH/EPA), the following protocols must be employed. These are designed not just to "follow the recipe" but to validate the biological system's health during execution.

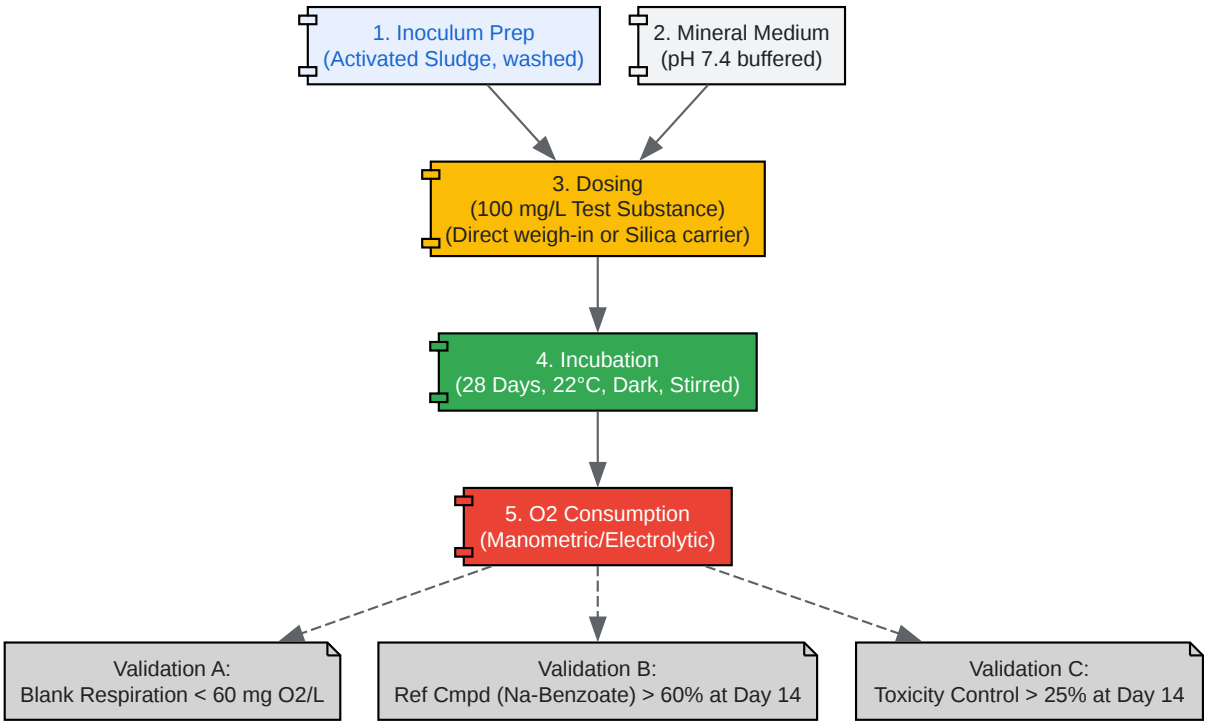
Protocol: Manometric Respirometry (OECD 301F)

This method is preferred over Closed Bottle (301D) for 2-B-1-H due to the compound's low solubility and high oxygen demand (ThOD).

Theoretical Oxygen Demand (ThOD) Calculation: For

Workflow & Validation:

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Figure 2: OECD 301F Experimental Workflow with critical validation checkpoints.

Step-by-Step Methodology:

- Inoculum Pre-conditioning: Collect activated sludge from a WWTP treating predominantly domestic sewage. Wash 3x with mineral medium to remove Dissolved Organic Carbon (DOC). Resuspend to 30 mg SS/L.
- Dosing Strategy: Due to low solubility, do not use a stock solution. Weigh 2-B-1-H directly into the respirometer flask or adsorb onto inert silica gel to increase surface area.
- System Setup:
  - Test Flasks: Mineral medium + Inoculum + Test Substance (100 mg/L).
  - Blank Flasks: Mineral medium + Inoculum (measures endogenous respiration).

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- Reference Flasks: Sodium Benzoate (checks sludge activity).[1]
- Toxicity Control: Test Substance + Sodium Benzoate (checks if 2-B-1-H inhibits bacteria).

- Data Acquisition: Continuous monitoring of pressure drop (absorbed by NaOH trap) converted to uptake.
- Pass Criteria: >60% ThOD removal within the 10-day window (once 10% is reached). Note: Branched alcohols often pass the 60% level but may fail the 10-day window. This classifies them as "Inherently Biodegradable" or "Readily Biodegradable (failing 10-d window)."

Ecotoxicological Implications

The fate of 2-B-1-H directly informs its toxicity profile. Because it is rapidly metabolized once inside the organism, chronic toxicity is generally low. However, the "narcotic" effect of the alcohol functionality is the primary acute hazard.

- Acute Aquatic Toxicity:
  - Fish (, 96h): ~1–10 mg/L (Estimated via ECOSAR for neutral organics).
  - Daphnia (, 48h): ~1–10 mg/L.
  - Algae (, 72h): ~1–10 mg/L.
- Bioaccumulation: With a Log > 4, the BCF (Bioconcentration Factor) is estimated between 500–1000 L/kg. However, rapid metabolic conversion to fatty acids prevents significant biomagnification in the food web.

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